

# Cross-Resistance Profile of Metamifop-Resistant Southern Crabgrass (*Digitaria ciliaris*)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Metamifop

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This guide provides an objective comparison of the cross-resistance profile of **metamifop**-resistant *Digitaria ciliaris*, also known as Southern Crabgrass, to various herbicides. The data presented is compiled from peer-reviewed research to facilitate the understanding of resistance patterns and inform the development of effective weed management strategies.

## I. Comparative Herbicide Efficacy

**Metamifop**-resistant populations of *Digitaria ciliaris* exhibit varying levels of cross-resistance to other acetyl-CoA carboxylase (ACCase) inhibitors and herbicides with different modes of action. The following tables summarize the quantitative data from whole-plant bioassays conducted on several resistant populations.

### Resistance Levels to ACCase-Inhibiting Herbicides

Recent studies have identified high levels of resistance to **metamifop** in several *Digitaria ciliaris* var. *chrysoblephara* populations (JYX-8, JTX-98, and JTX-99) from rice paddy fields in China.<sup>[1][2][3][4]</sup> The resistance index (RI), a ratio of the herbicide dose required to cause 50% growth reduction (GR50) in the resistant population compared to a susceptible population, indicates the magnitude of resistance.

One of the resistant populations, JYX-8, was found to have a single nucleotide substitution from TGG to TGC in the ACCase gene, resulting in an amino acid change from tryptophan to

cysteine at position 2,027.[1][2][3][4] This target-site mutation is a key mechanism of resistance. The other two populations, JTX-98 and JTX-99, did not show this mutation, suggesting a non-target-site resistance (NTSR) mechanism may be at play.[1][2]

Table 1: Cross-Resistance of **Metamifop**-Resistant *D. ciliaris* Populations to ACCase Inhibitors[2]

Herbicide	Chemical Group	Resistant Population	GR50 (g a.i./ha)	Resistance Index (RI)
Metamifop	Aryloxyphenoxy-propionate (APP)	JYX-8	338.21	30.64
JTX-98		14.38		
JTX-99		23.19		
JSS-19 (Susceptible)		1.00		
Cyhalofop-butyl	Aryloxyphenoxy-propionate (APP)	JYX-8	233.46	21.83
JTX-98		14.76		
JTX-99		17.31		
JSS-19 (Susceptible)		1.00		
Fenoxaprop-P-ethyl	Aryloxyphenoxy-propionate (APP)	JYX-8	174.47	14.36
JTX-98		11.79		
JTX-99		12.47		
JSS-19 (Susceptible)		1.00		

## Susceptibility to Herbicides with Alternative Modes of Action

To evaluate potential control options, the same **metamifop**-resistant populations were tested against herbicides with different mechanisms of action.

Table 2: Response of **Metamifop**-Resistant *D. ciliaris* Populations to Other Herbicides<sup>[2]</sup>

Herbicide	Mode of Action	Resistant Population	GR50 (g a.i./ha)	Resistance Index (RI)
Penoxsulam	ALS Inhibitor	JYX-8	185.43	2.12
JTX-98			101.64	1.16
JTX-99			124.78	1.43
JSS-19 (Susceptible)			87.31	1.00
Bispyribac-sodium	ALS Inhibitor	All Populations	Effective Control	Not Resistant
Quinclorac	Auxin Mimic	All Populations	Effective Control	Not Resistant
Pyraclozil	PPO Inhibitor	All Populations	Effective Control	Not Resistant

The data indicates that while there is some level of resistance to the ALS inhibitor penoxsulam, other herbicides with different modes of action, such as bispyribac-sodium, quinclorac, and pyraclozil, remain effective for controlling these **metamifop**-resistant *D. ciliaris* populations.<sup>[2]</sup>

## II. Experimental Protocols

The following methodologies are based on the procedures used to generate the data presented above.

### Whole-Plant Dose-Response Bioassay

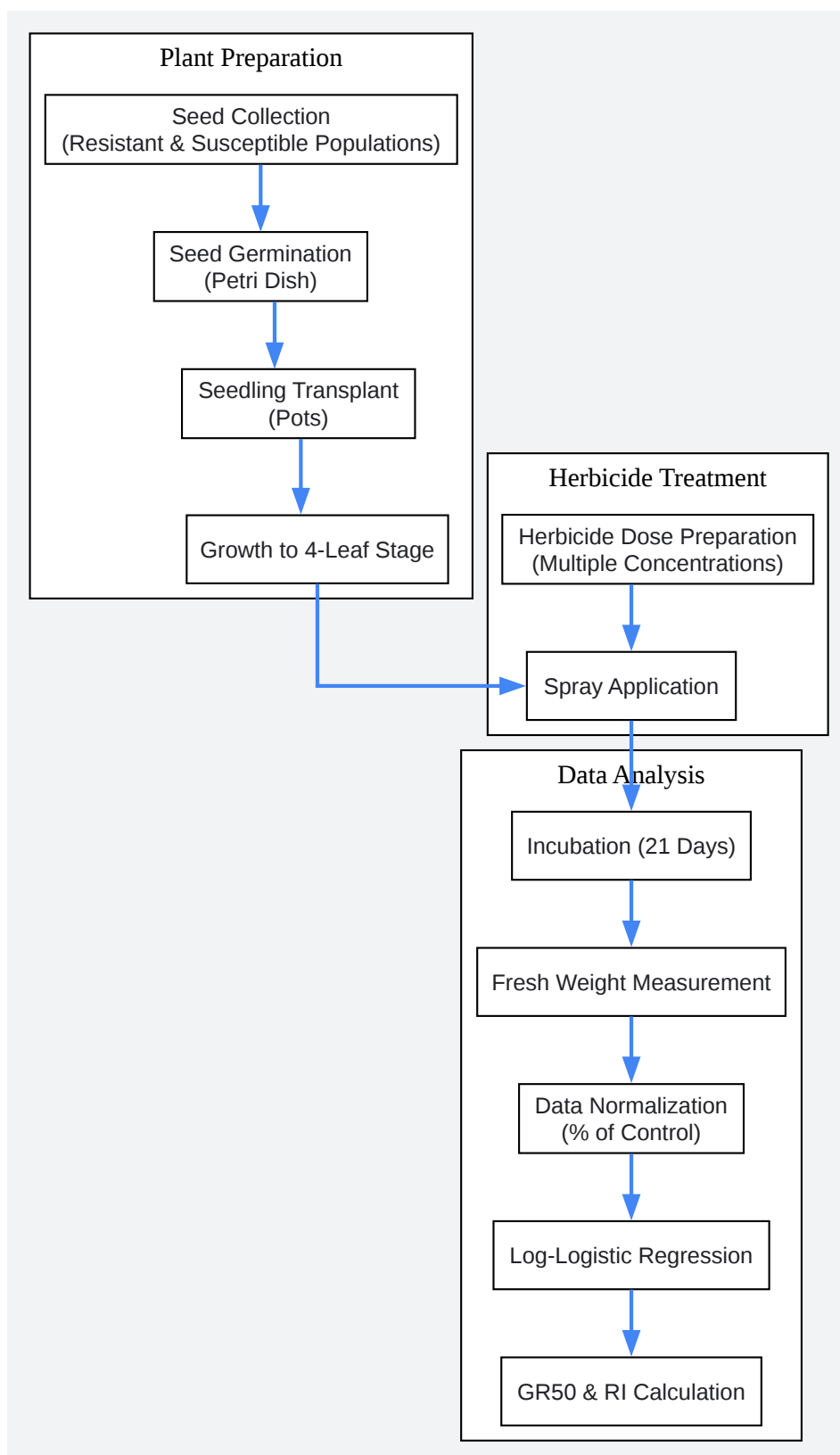
This protocol is essential for determining the level of resistance in a weed population by calculating the GR50 value.

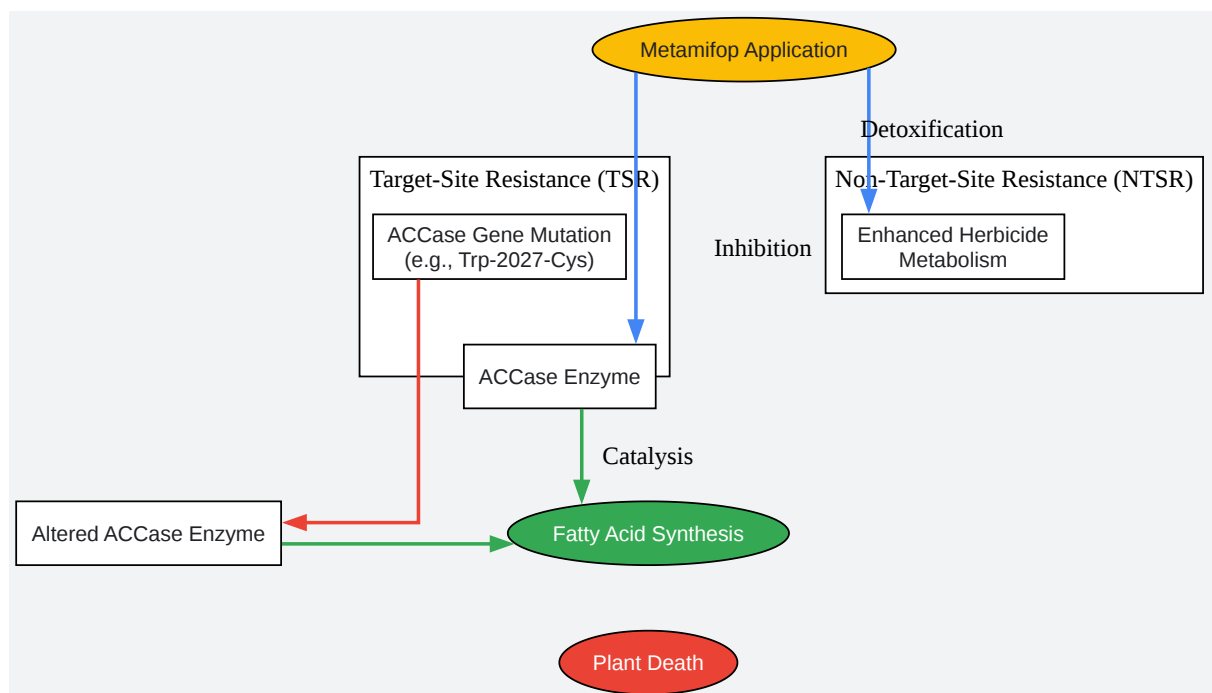
- Seed Germination and Plant Growth:
  - Seeds of suspected resistant and a known susceptible population of *D. ciliaris* were germinated on filter paper in Petri dishes.
  - Germination conditions were maintained at a 30/25°C day/night temperature with a 12-hour photoperiod.[\[1\]](#)
  - Once germinated, seedlings were transplanted into pots containing a suitable growing medium.
- Herbicide Application:
  - Plants were grown to the four-leaf stage before herbicide application.[\[1\]](#)
  - A range of herbicide doses was applied to the plants. For the susceptible population, doses were typically fractions of the recommended field rate, while for resistant populations, doses were multiples of the recommended rate.[\[1\]](#)
  - Herbicides were applied using a laboratory sprayer to ensure uniform coverage.
- Data Collection and Analysis:
  - After a set period, typically 21 days post-application, the above-ground fresh weight of the plants in each treatment was measured.
  - The fresh weight data was expressed as a percentage of the untreated control for each population.
  - A log-logistic model was used to analyze the dose-response data and calculate the GR50 value, which is the herbicide dose that causes a 50% reduction in plant growth.[\[1\]](#)
  - The Resistance Index (RI) was calculated by dividing the GR50 of the resistant population by the GR50 of the susceptible population.

### III. Visualizations

## Experimental Workflow and Resistance Mechanisms

The following diagrams illustrate the experimental workflow for assessing cross-resistance and the known mechanisms of **metamifop** resistance in *D. ciliaris*.





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